

BAY-549 solubility issues and solutions.

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Compound of Interest

Compound Name: BAY-549

Cat. No.: B1682951

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BAY-549 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **BAY-549**, a potent and selective ROCK inhibitor. Find troubleshooting tips and answers to frequently asked questions to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **BAY-549**?

A1: The recommended solvent for creating a stock solution of **BAY-549** is dimethyl sulfoxide (DMSO).^{[1][2]} It is important to use fresh, high-quality DMSO, as it is hygroscopic and absorbed moisture can reduce the solubility of the compound.^{[1][2]}

Q2: I dissolved **BAY-549** in DMSO, but a precipitate formed when I diluted it with my aqueous media. What should I do?

A2: It is common for compounds dissolved in DMSO to precipitate when diluted into aqueous solutions.^[3] To resolve this, you can try the following:

- Vortexing or Sonication: Gently vortex or sonicate the solution for a few minutes.^[3]
- Warming: Gently warm the solution in a 37°C water bath.^[3]
- Ensure the precipitate is fully redissolved before use.^[3]

Q3: What is the solubility of **BAY-549** in common solvents?

A3: The solubility of **BAY-549** varies significantly across different solvents. A summary of its solubility is provided in the table below.

Solubility Data

Solvent	Solubility	Concentration (Molar)	Notes
DMSO	81 mg/mL ^[1]	201.09 mM ^[1]	Use fresh, anhydrous DMSO. ^[1] Ultrasonic treatment may be needed. ^[2] ^[4]
Ethanol	2 mg/mL ^[1]		
Water	Insoluble ^[1]		

Troubleshooting Guide: In Vitro and In Vivo Formulations

Issue: Precipitate formation in aqueous solutions for in vitro assays.

- Cause: **BAY-549** is poorly soluble in water.^[1] Direct dilution of a concentrated DMSO stock into aqueous media can cause the compound to crash out of solution.
- Solution: Minimize the final concentration of DMSO in your culture media. A final DMSO concentration of 0.1% is generally well-tolerated by most cell lines.^[3] Always run a vehicle control (media with the same final concentration of DMSO) in your experiments.

Issue: Preparing **BAY-549** for in vivo administration.

- Challenge: The insolubility of **BAY-549** in aqueous solutions makes it challenging to prepare formulations suitable for animal studies.
- Recommended Formulations: Co-solvent systems are typically required. Here are some reported formulations:

In Vivo Formulation Protocols

Administration Route	Formulation	Solubility	Protocol Example (for 1 mL)
Intravenous (i.v.)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (6.21 mM)[2]	1. Add 100 μ L of a 25 mg/mL DMSO stock solution to 400 μ L of PEG300 and mix. 2. Add 50 μ L of Tween-80 and mix. 3. Add 450 μ L of saline to reach a final volume of 1 mL.[2]
Intravenous (i.v.)	Transcutol/Cremophor EL/physiological saline (19/10/80 v/v/v)	Not specified	Used as a vehicle in rat studies.[2]
Oral (p.o.)	10% DMSO, 90% Corn oil	≥ 2.5 mg/mL (6.21 mM)[2]	1. Add 100 μ L of a 25 mg/mL DMSO stock solution to 900 μ L of corn oil and mix.[2]
Oral (p.o.)	Carboxymethylcellulose sodium (CMC-Na) suspension	≥ 5 mg/mL[1]	Add 5 mg of BAY-549 to 1 mL of CMC-Na solution and mix to form a homogeneous suspension.[1]

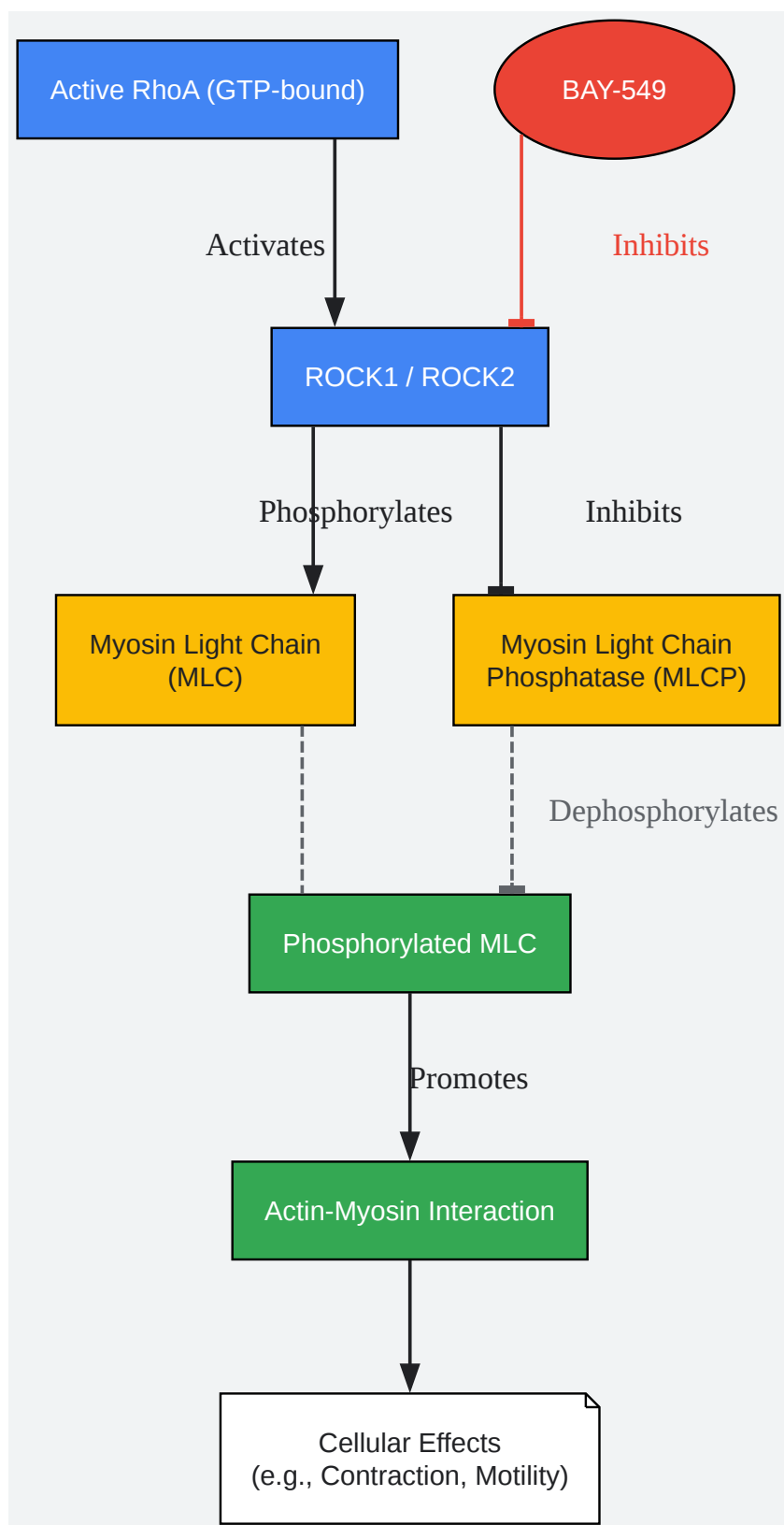
Important Considerations:

- When preparing co-solvent formulations, add each solvent sequentially and ensure the solution is clear before adding the next.[2]
- For in vivo experiments, it is recommended to prepare the working solution fresh on the day of use.[2]

- If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.[\[2\]](#)

Mechanism of Action and Signaling Pathway

BAY-549 is a potent and selective, ATP-competitive inhibitor of Rho-associated coiled-coil containing protein kinase 1 (ROCK1) and ROCK2.[\[1\]](#)[\[2\]](#)[\[5\]](#) The ROCK signaling pathway plays a crucial role in regulating cell shape, motility, and contraction.

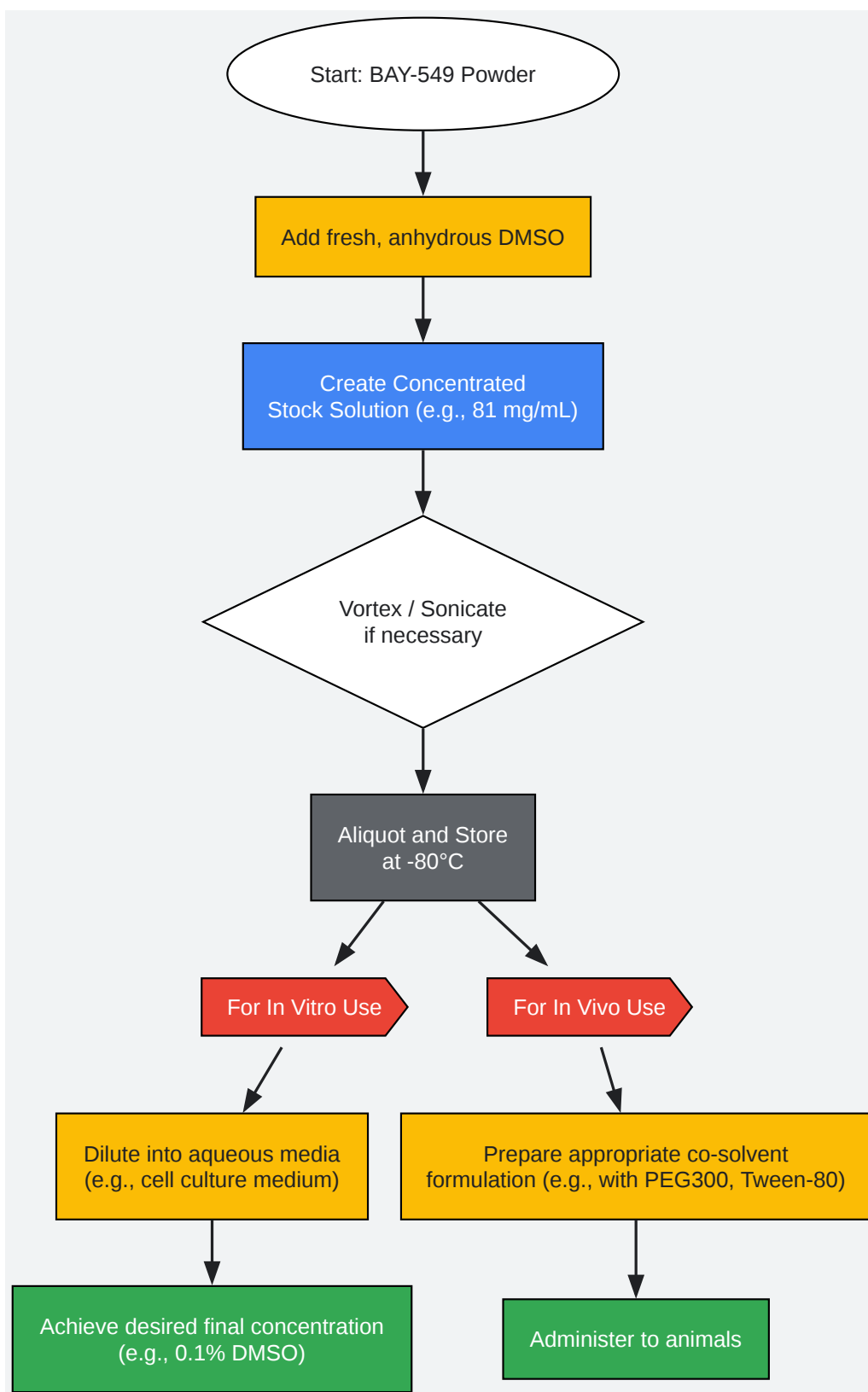


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Caption: **BAY-549** inhibits ROCK, preventing downstream cellular effects.

Experimental Workflow for Solubilization

The following diagram outlines a general workflow for preparing **BAY-549** solutions for in vitro and in vivo experiments.



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